

Personal protective equipment for handling BB 0305179

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Compound of Interest

Compound Name: BB 0305179

Cat. No.: B11934581

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Essential Safety and Handling Guide for BB 0305179

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the anti-prion agent **BB 0305179** (CAS: 2512200-83-6). The following procedural guidance is intended to ensure the safe handling, use, and disposal of this compound, fostering a secure laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **BB 0305179** is presented in the table below for easy reference.

Property	Value
Chemical Name	BB 0305179
CAS Number	2512200-83-6
Molecular Formula	C21H29NO
Molecular Weight	311.46 g/mol
Purity	>98%
IC50	4.7 μ M (as an anti-prion agent)

Personal Protective Equipment (PPE)

To ensure personal safety and prevent contamination, the following personal protective equipment must be worn at all times when handling **BB 0305179**:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required.
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory.
- **Lab Coat:** A standard laboratory coat must be worn.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a properly fitted respirator is recommended.

Operational and Disposal Plans

Adherence to the following step-by-step procedures is critical for the safe handling and disposal of **BB 0305179**.

Handling Protocol

- **Preparation:** Before handling, ensure that the work area is clean and uncluttered. Have all necessary equipment, including PPE, readily available.
- **Receiving and Storage:** Upon receipt, visually inspect the container for any damage. Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials. For

long-term storage, it is recommended to store the powder at -20°C for up to 3 years. In solvent, store at -80°C for up to one year.^[1]

- Weighing and Solution Preparation:
 - To minimize inhalation exposure, handle the solid form of **BB 0305179** in a chemical fume hood or a ventilated enclosure.
 - Use appropriate tools for weighing and transferring the compound.
 - When preparing solutions, add the solvent to the compound slowly to avoid splashing.
- Experimental Use:
 - All experiments involving **BB 0305179** should be conducted in a designated and properly ventilated area.
 - Avoid direct contact with skin and eyes.
 - Minimize the generation of dust and aerosols.

Disposal Plan

All waste materials contaminated with **BB 0305179** must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal.

- Solid Waste: Collect all contaminated solid waste, such as pipette tips, tubes, and gloves, in a designated and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **BB 0305179** in a sealed and properly labeled hazardous waste container.

Experimental Protocols

While specific experimental protocols will vary depending on the research application, the following general guidelines should be followed when working with **BB 0305179**.

Stock Solution Preparation

For in vitro experiments, a common solvent is Dimethyl Sulfoxide (DMSO). To prepare a stock solution:

- Calculate the required mass of **BB 0305179** to achieve the desired concentration.
- Carefully weigh the compound in a chemical fume hood.
- In a suitable vial, add the appropriate volume of DMSO to the weighed compound.
- Mix thoroughly by vortexing or sonication until the compound is completely dissolved.
- Store the stock solution in aliquots at -80°C to avoid repeated freeze-thaw cycles.

Visualizations

Experimental Workflow for Handling BB 0305179

The following diagram illustrates the standard workflow for the safe handling of **BB 0305179** in a laboratory setting.



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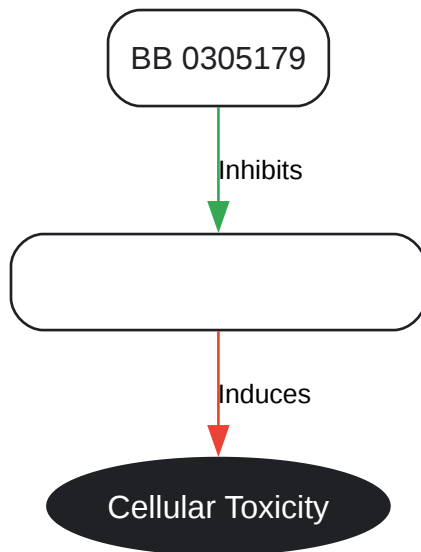
Caption: A flowchart outlining the key steps for the safe handling of **BB 0305179**.

Mode of Action: Anti-Prion Activity

BB 0305179 is a potent anti-prion agent that inhibits the toxicity of a specific PrP mutant.^[1]

The exact signaling pathway is a subject of ongoing research. The diagram below represents a conceptual relationship.

Conceptual Mode of Action of BB 0305179



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Caption: A diagram illustrating the inhibitory effect of **BB 0305179** on mutant PrP-induced toxicity.

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References

- 1. Technical support | TargetMol [targetmol.com]
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